

Chemical Profile and Identified Biological Activities

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Nitidanin

Cat. No.: S12877562

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The table below summarizes the core chemical and biological information available for **Nitidanin**.

Property / Activity	Description
Chemical Name	4-[(2R,3R)-3-(hydroxymethyl)-7-[(E)-3-hydroxyprop-1-enyl]-5-methoxy-2,3-dihydro-1,4-benzodioxin-2-yl]-2,6-dimethoxyphenol [1] [2]
Type of Compound	Phenylpropanoid / 1,4-Benzodioxane Lignan [1] [2]
Molecular Formula	C ₂₁ H ₂₄ O ₈ [1] [2]
Molecular Weight	404.4 g/mol [1] [2]
CAS Number	171674-89-8 [1] [2]
Natural Sources	<i>Zanthoxylum nitidum</i> (Roxb.) D.C., <i>Zanthoxylum simulans</i> Hance, <i>Santalum album</i> , and roots of <i>Echinacea purpurea</i> [3] [4] [1]
Reported Activities	Antimalarial, Antiviral (Anti-HCV), Minimal cytotoxic effects [2]

Quantitative Biological Data from available studies is summarized in the table below.

Assay / Model	Result / Value	Description / Significance
Antimalarial Activity [2]	IC ₅₀ : 21.2 μM (clone D6), 18.4 μM (clone W2)	Inhibits <i>Plasmodium falciparum</i> (malaria parasite).
Antiviral Activity (Anti-HCV) [2]	IC ₅₀ : 200 μM	Inhibits Hepatitis C Virus.
Cytotoxicity (KB cells) [2]	EC ₅₀ : >99 μM	Low cytotoxicity against human oral epidermoid carcinoma cells.
Cytotoxicity (Huh7.5.1 cells) [2]	CC ₅₀ : 464.4 μM	Low cytotoxicity against human liver cancer cells.

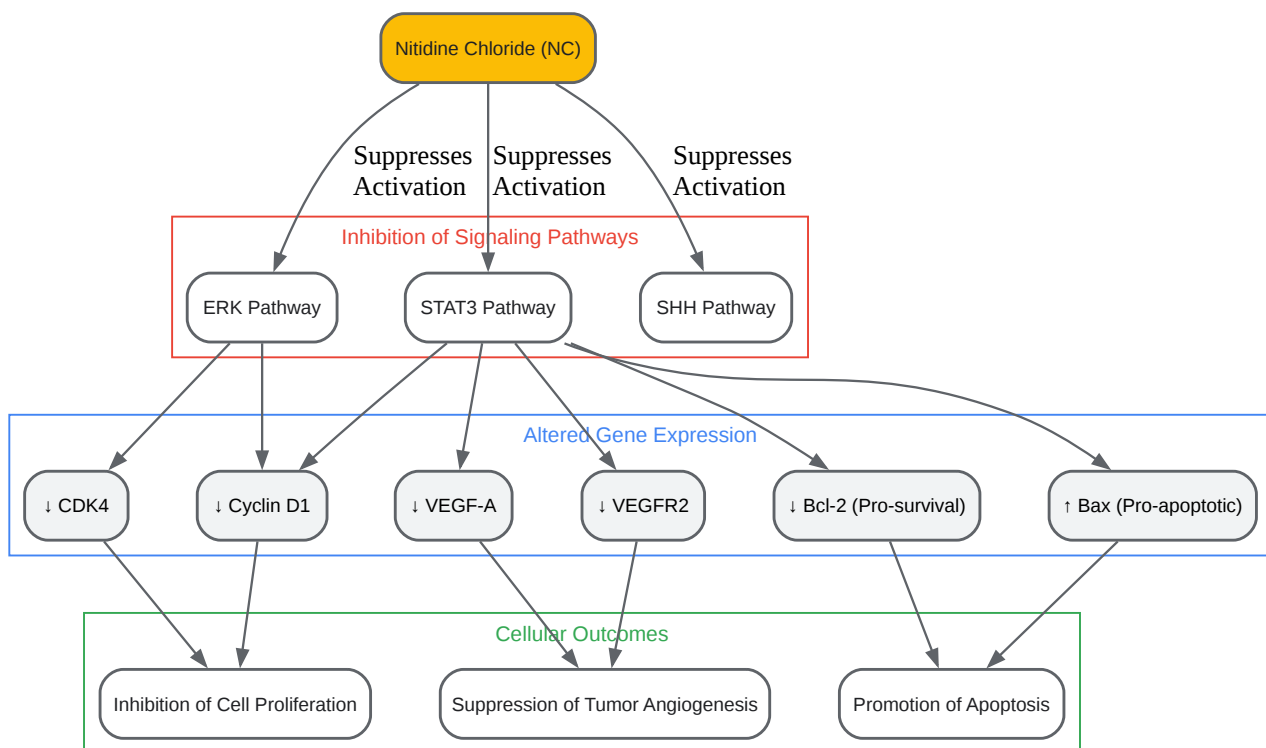
Experimental Protocols from Key Studies

While search results do not contain step-by-step protocols for **Nitidanin** specifically, they describe general methodological approaches for key experiments.

- **Isolation and Structure Elucidation:** Early studies on **Nitidanin** from *Xanthoxylum nitidum* used techniques like vacuum liquid chromatography and preparative TLC for isolation [4]. Structure was determined using NMR spectroscopy, including selective INEPT techniques [1].
- **In Vitro Antimalarial Assay:** One cited study evaluated antimalarial activity against *Plasmodium falciparum* clones D6 and W2, reporting IC₅₀ values [2]. These assays typically involve incubating parasite cultures with the compound and measuring growth inhibition.
- **In Vitro Antiviral and Cytotoxicity Assays:** Anti-HCV activity and cytotoxicity were tested in Huh7.5.1 and KB cell lines [2]. These assays generally involve treating cells with the compound, infecting with the virus (for antiviral tests), and using methods like MTT to measure cell viability.

Insights from a Structurally Related Compound: Nitidine Chloride

Research on **Nitidine Chloride (NC)**, a benzophenanthridine alkaloid from the same natural source (*Zanthoxylum nitidum*), provides context on how plant-derived compounds can exert antitumor effects through multi-target mechanisms [5]. Although a different chemical entity, its documented effects illustrate potential signaling pathways relevant to natural product drug discovery.



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*Simplified diagram illustrating the multi-target antitumor mechanism of Nitidine Chloride, a compound related to **Nitidanin** [5].*

Research Implications and Future Directions

Available data on **Nitidanin** highlights several research needs:

- **Mechanism of Action:** The antimalarial and antiviral mechanisms of action at the molecular level remain to be fully elucidated [2].
- **Therapeutic Potential:** Broader pharmacological potential, such as effects on the central nervous system, has been suggested due to its presence in *Echinacea* and the known neuromodulatory effects of other plant constituents [4].
- **Robust Data:** More comprehensive in vivo studies and detailed mechanistic investigations are needed to fully assess its therapeutic utility and safety profile.

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